

# Technical Guide on the Safety of (S)-(+)-Canadaline-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-(+)-Canadaline-d3

Cat. No.: B15554323

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Disclaimer: A specific Safety Data Sheet (SDS) for **(S)-(+)-Canadaline-d3** or its non-deuterated parent compound, (S)-(+)-Canadaline, is not publicly available. The following information is based on a safety data sheet for a structurally related compound, L-Canaline, and general knowledge regarding the safety of deuterated compounds. This guide should be used for informational purposes only and does not replace a formal risk assessment. Always consult with a qualified safety professional before handling any chemical.

This technical guide provides a comprehensive overview of the available safety information for **(S)-(+)-Canadaline-d3**, intended for researchers, scientists, and drug development professionals. Due to the limited specific data, this guide incorporates information from a related compound and general principles of deuterated substance safety.

## General Information on Deuterated Compounds

Deuterated compounds are molecules where one or more hydrogen atoms have been replaced by their stable isotope, deuterium. From a toxicological perspective, deuterated compounds are generally considered to have a safety profile very similar to their non-deuterated counterparts. The primary difference lies in the kinetic isotope effect, where the stronger carbon-deuterium bond can lead to a slower rate of metabolism.<sup>[1][2][3][4]</sup> This can sometimes result in reduced toxicity if the toxicity is mediated by a metabolite.<sup>[2][5]</sup> However, for the purposes of a safety data sheet, the hazards of the deuterated and non-deuterated forms are typically considered equivalent.

## Hazard Identification and Classification

The hazard classification for **(S)-(+)-Canadaline-d3** is extrapolated from data for L-Canaline. Users should handle this compound with the caution required for a substance with the following potential hazards.

GHS Hazard Statements (presumed):

- Harmful if swallowed, in contact with skin, or if inhaled.
- Causes serious eye damage.
- Causes skin irritation.
- May cause respiratory irritation.

Precautionary Statements (presumed):

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.
- Use only outdoors or in a well-ventilated area.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
- IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- IF ON SKIN: Wash with plenty of soap and water.
- IF INHALED: Remove person to fresh air and keep comfortable for breathing.

## Quantitative Safety Data

No specific quantitative toxicological data for **(S)-(+)-Canadaline-d3** is available. The following table is for L-Canaline and should be considered indicative only.

Data Point	Value	Species	Route	Source
LD50	Not Available	-	Oral	-
LC50	Not Available	-	Inhalation	-
Permissible Exposure Limit (PEL)	Not Established	-	-	-
Threshold Limit Value (TLV)	Not Established	-	-	-

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>21</sub> H <sub>22</sub> D <sub>3</sub> NO <sub>4</sub>
Molecular Weight	374.48 g/mol
Appearance	Solid (presumed)
Odor	Not Available
Melting Point	Not Available
Boiling Point	Not Available
Solubility	Not Available

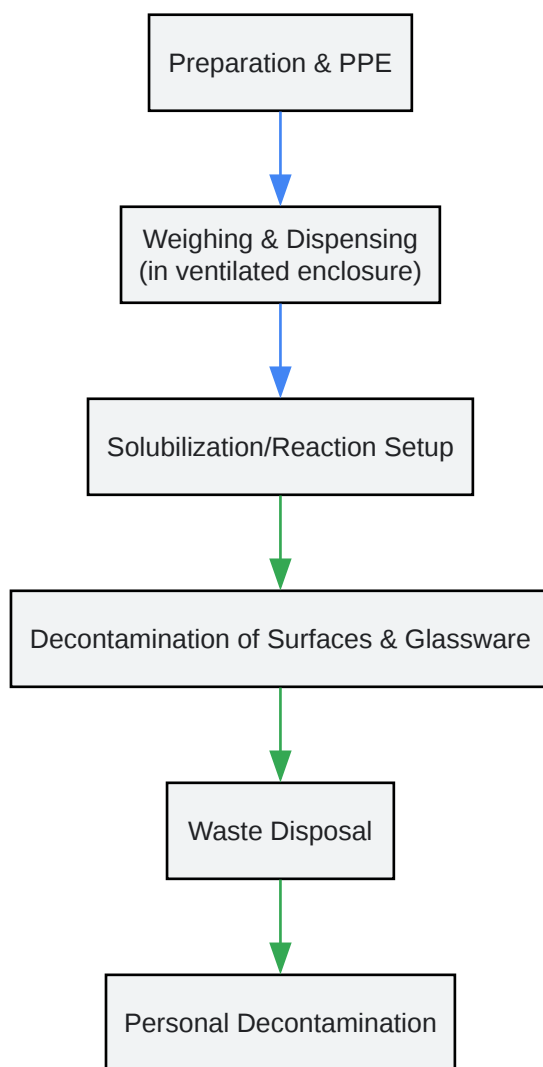
## Experimental Protocols

Detailed experimental protocols for the safety and toxicology of **(S)-(+)-Canadaline-d3** are not publicly available. Standard toxicological assessments would typically follow OECD guidelines for acute and chronic toxicity, mutagenicity, and carcinogenicity.

## Visualizations

## Logical Workflow for Handling Chemical Powders

The following diagram outlines a general workflow for the safe handling of chemical powders like **(S)-(+)-Canadoline-d3** in a laboratory setting.

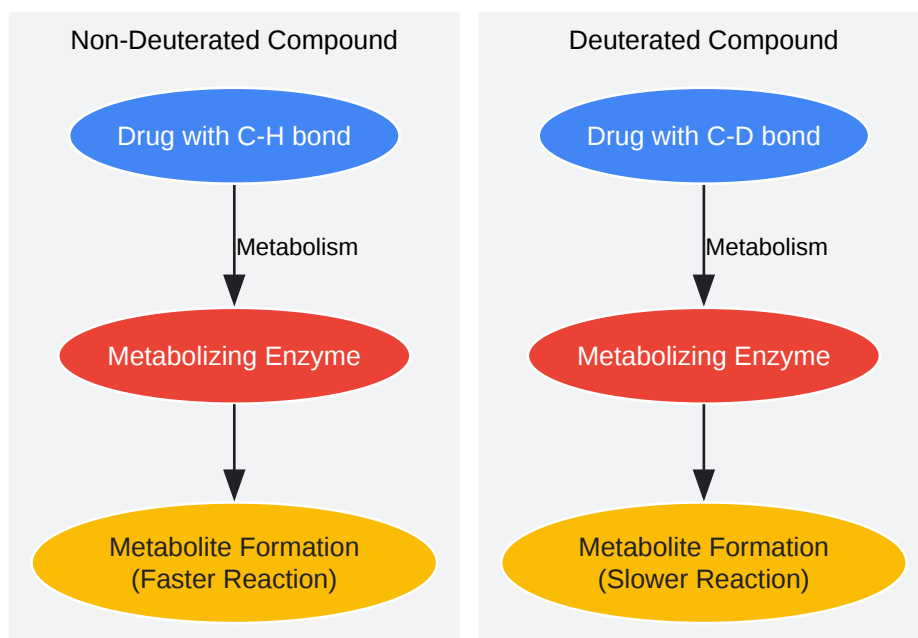


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Caption: General workflow for safe handling of chemical powders.

## Conceptual Diagram of the Kinetic Isotope Effect

This diagram illustrates the principle of the kinetic isotope effect, which is relevant to the safety and metabolism of deuterated compounds.



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Caption: The kinetic isotope effect on drug metabolism.

## First-Aid Measures

The following first-aid measures are recommended based on the presumed hazards.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[6]</a>
Skin Contact	Immediately wash the skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. <a href="#">[6]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. <a href="#">[6]</a>

## Handling and Storage

- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Avoid generating dust. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses with side shields.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

## Exposure Controls and Personal Protection

- **Engineering Controls:** A chemical fume hood is recommended for handling this material to minimize exposure.
- **Personal Protective Equipment:**
  - **Eye/Face Protection:** Use chemical safety goggles and/or a face shield.
  - **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile) and a lab coat.

- Respiratory Protection: If engineering controls are not sufficient, a NIOSH-approved respirator for organic vapors and particulates may be necessary.

## Stability and Reactivity

- Reactivity: No specific data is available.
- Chemical Stability: Assumed to be stable under recommended storage conditions.
- Conditions to Avoid: Avoid generation of dust and exposure to incompatible materials.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon oxides and nitrogen oxides may be formed upon combustion.

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- To cite this document: BenchChem. [Technical Guide on the Safety of (S)-(+)-Canadaline-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554323#s-canadaline-d3-safety-data-sheet-information]

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